

Diethyl tartrate safety data sheet (SDS) information

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Compound of Interest

Compound Name: Diethyl tartrate

Cat. No.: B121065

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An In-depth Technical Guide to the Safety of Diethyl Tartrate

This guide provides comprehensive safety information for **diethyl tartrate**, intended for researchers, scientists, and professionals in drug development. The data is compiled from various Safety Data Sheets (SDS) and chemical databases to ensure a thorough understanding of the substance's properties and associated hazards. **Diethyl tartrate** is a common organic compound used as a chiral auxiliary in asymmetric synthesis, a flavoring agent, and a fragrance component[1][2][3]. It exists as different stereoisomers, primarily (+)-Diethyl L-tartrate (CAS 87-91-2) and (-)-Diethyl D-tartrate (CAS 13811-71-7)[4][5].

Hazard Identification and GHS Classification

Diethyl tartrate is classified as a combustible liquid.[4][5][6][7] Some safety data sheets also indicate that it causes skin and serious eye irritation[4]. However, it is important to note that many reports suggest the chemical does not meet the criteria for GHS hazard classification[8]. Given the conflicting information, it is prudent to handle the substance with care, adhering to the more stringent safety precautions outlined.

The GHS classification found on several safety data sheets is summarized below.

Table 1: GHS Hazard and Precautionary Statements

Code	Statement	Reference
Hazard Statements		
H227	Combustible liquid.	[4] [6] [9] [7]
H315	Causes skin irritation.	[4]
H319	Causes serious eye irritation.	[4] [10]
Precautionary Statements		
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[5] [7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4] [5] [9] [7]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[4] [9]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4] [9]
P332+P313	If skin irritation occurs: Get medical advice/attention.	[4] [9]
P337+P313	If eye irritation persists: Get medical advice/attention.	[4] [9]
P362	Take off contaminated clothing and wash before reuse.	[4] [9]
P370+P378	In case of fire: Use CO2, dry chemical, or foam for extinction.	[5] [9] [7]

P403+P235	Store in a well-ventilated place. Keep cool.	[4] [5] [6] [9]
P501	Dispose of contents/container to an approved waste disposal plant.	[4] [5] [9]

Physical and Chemical Properties

The physical and chemical properties of **diethyl tartrate** are crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **Diethyl Tartrate**

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₆	[1] [2] [4] [6] [11]
Molecular Weight	206.19 g/mol	[2] [5] [6] [10]
Appearance	Colorless, clear, viscous liquid	[1] [2] [6]
Physical State	Liquid	[4]
Boiling Point	280 °C	[2] [10]
Melting Point	17 °C	[2]
Flash Point	93 °C / 199.4 °F (closed cup)	[3] [5] [10]
Density	1.204 g/mL at 25 °C	[6] [10]
Specific Gravity	1.200	[9]
Refractive Index	n _{20/D} 1.446	[10]
Water Solubility	Insoluble or limited solubility	[1] [5]
Vapor Density	7.11	[9]

Toxicological and Ecotoxicological Data

Toxicological information on **diethyl tartrate** is limited. Most safety data sheets report that acute toxicity data is not available[4][9][11]. It is not classified as a carcinogen by IARC or NTP. [4][11] The primary health concerns are irritation to the skin and eyes upon direct contact.[4]

Table 3: Toxicological and Ecotoxicological Data

Endpoint	Result	Species	Reference
Acute Oral Toxicity	No data available	-	[9][11]
Skin Corrosion/Irritation	Causes skin irritation. Symptoms include itching, scaling, redness, or blistering.	Not specified	[4]
Serious Eye Damage/Irritation	Causes serious eye irritation. Symptoms include redness, watering, and itching.	Not specified	[4]
Carcinogenicity	Not classified as a carcinogen by IARC or NTP.	-	[4][11]
Ecotoxicity (Fish)	LC50: 650 mg/L (96h)	Pimephales promelas (fathead minnow)	[4]

Methodologies for Safety Evaluation

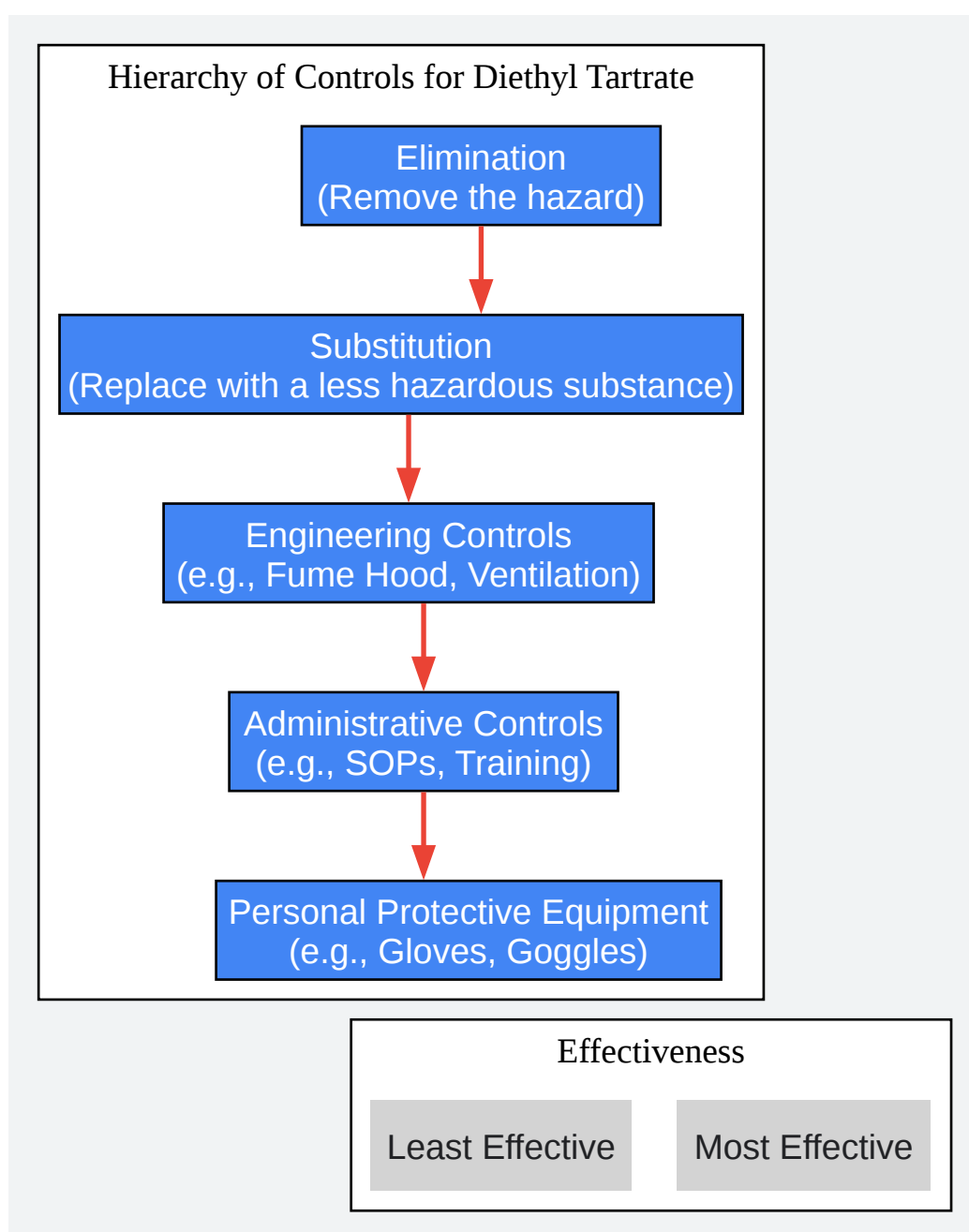
Standard Safety Data Sheets, which are the primary source for this guide, do not typically include detailed experimental protocols for the determination of physicochemical and toxicological properties. They present the final, validated results (e.g., flash point, toxicity values). The methodologies used would follow standardized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development) or ISO (International Organization for Standardization), but specific details are not provided in the source documents.

Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are essential when working with **diethyl tartrate**.

Exposure Controls and Personal Protection

To minimize exposure, a hierarchy of controls should be implemented. Engineering controls, such as adequate general and local exhaust ventilation, are paramount.[4] Facilities should be equipped with an eyewash fountain.[4] When engineering controls are insufficient, appropriate Personal Protective Equipment (PPE) must be used.



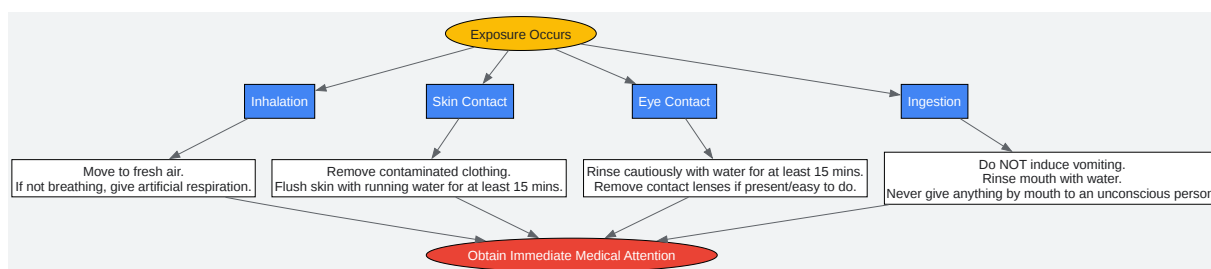
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Figure 1: Hierarchy of controls for managing chemical exposure.

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection conforming to EN166 or OSHA's 29 CFR 1910.133.[4][5][6][11]
- Skin Protection: Handle with gloves. Wear appropriate protective clothing to prevent skin exposure.[6][9][11]
- Respiratory Protection: If risk assessment shows air-purifying respirators are necessary, use a full-face respirator with appropriate cartridges (e.g., type ABEK, EN 14387) as a backup to engineering controls.[6][11][12]

First Aid Measures

Immediate action is required in case of accidental exposure. Always consult a physician and show them the Safety Data Sheet.[4][6][13]



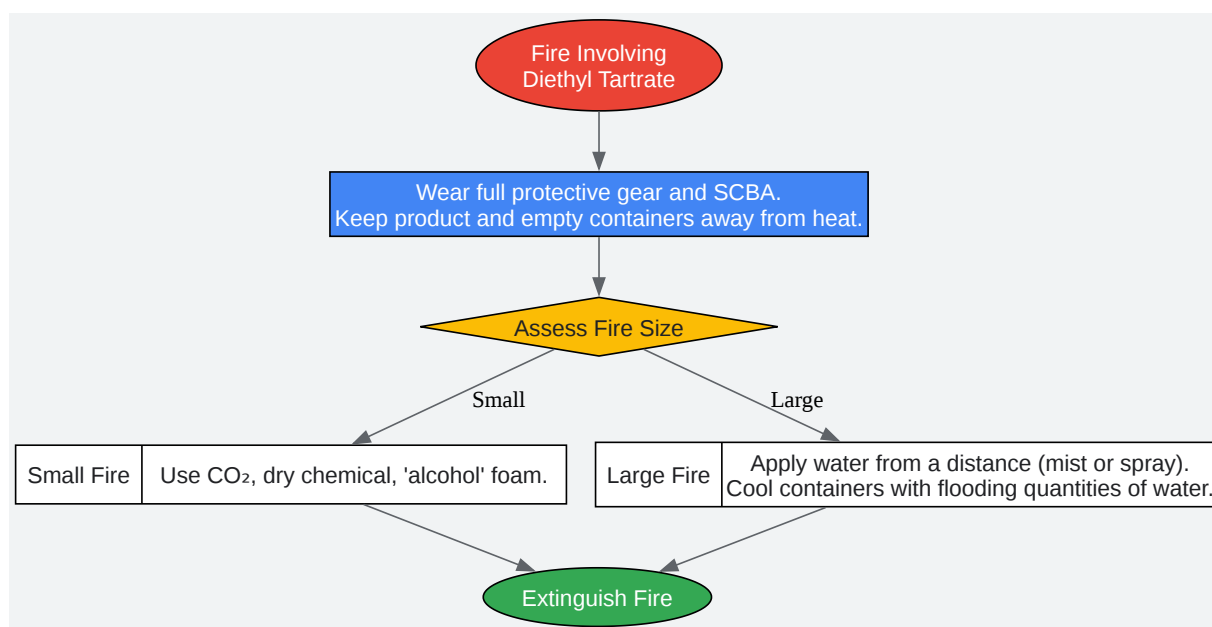
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Figure 2: First aid response protocol for **diethyl tartrate** exposure.

Fire-Fighting Measures

Diethyl tartrate is a combustible liquid with a flash point of 93 °C.[5][10]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[4][5][6][13][14] Water mist can be used to cool closed containers.[5][9]
- Specific Hazards: Thermal decomposition can produce irritating gases and vapors, including carbon oxides (CO, CO₂).[4][5][6][11] Vapors can accumulate in low areas and may form explosive concentrations.[6][13]
- Protective Actions: Firefighters should wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.[4][5][6][11][12]



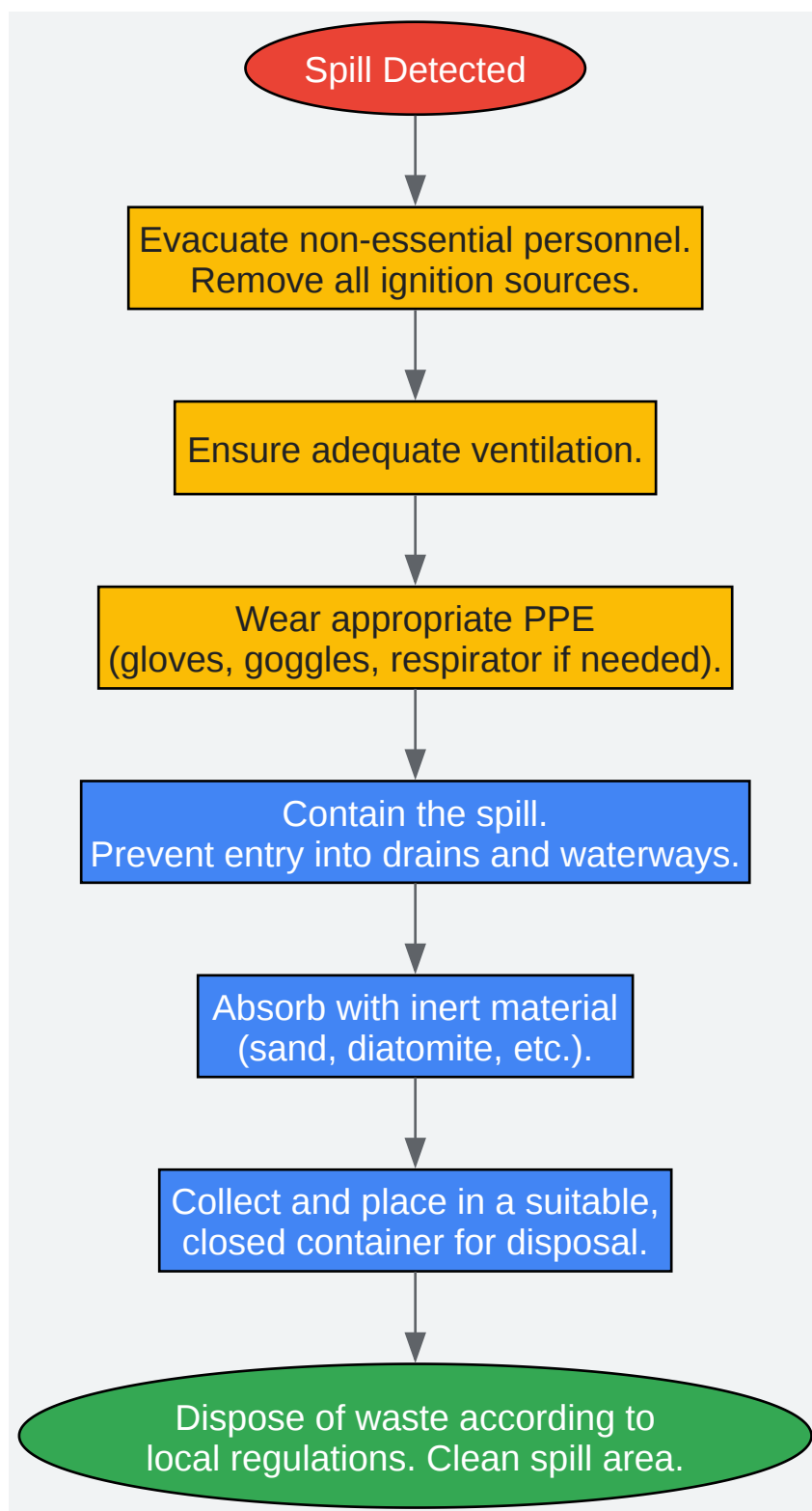
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Figure 3: Decision-making workflow for firefighting.

Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and ensure personnel safety.

- **Personal Precautions:** Wear protective equipment (gloves, goggles, appropriate clothing) and keep unprotected personnel away.^[4] Ensure adequate ventilation and remove all sources of ignition.^{[4][5][6][13]}
- **Environmental Precautions:** Prevent the spill from entering drains, waterways, or soil.^{[4][6][13]}
- **Containment and Cleanup:** Prevent further leakage if it is safe to do so.^{[4][6][12][13]} Absorb the spill with an inert material such as sand, silica gel, or universal binder.^{[4][5][9]} Collect the material and place it into a suitable, closed container for disposal.^{[6][13]}



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Figure 4: Protocol for responding to an accidental spill.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][5][6]
Keep away from sources of ignition and incompatible substances such as strong oxidizing agents, acids, bases, and reducing agents.[4][5][9]
- Disposal: Dispose of unused material and its container at an approved waste disposal plant. [4][5] Do not allow the product to be released into the environment or sewer systems.[5][12]
Contaminated packaging should be triple rinsed and offered for recycling or reconditioning. [12]

This guide is based on publicly available safety data sheets and should be used in conjunction with specific institutional safety protocols and a thorough risk assessment for any planned experimental work.

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- To cite this document: BenchChem. [Diethyl tartrate safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121065#diethyl-tartrate-safety-data-sheet-sds-information]

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